

"handling and safety precautions for 2-(Benzyloxy)-3-methylbenzonitrile"

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-(Benzyloxy)-3-methylbenzonitrile

Cat. No.: B1448584

Get Quote

Technical Support Center: 2-(Benzyloxy)-3-methylbenzonitrile

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **2-(Benzyloxy)-3-methylbenzonitrile**. Please consult your institution's safety protocols and the full Safety Data Sheet (SDS) before handling this compound.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-(Benzyloxy)-3-methylbenzonitrile?**

A1: Based on available data for similar compounds, **2-(Benzyloxy)-3-methylbenzonitrile** is expected to cause skin and eye irritation.[1] Inhalation may lead to irritation of the throat and a feeling of tightness in the chest, potentially causing coughing or wheezing.[1] Ingestion may result in soreness and redness of the mouth and throat.[1]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: A comprehensive PPE program is essential.[2] Recommended PPE includes:

 Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3]

Troubleshooting & Optimization





- Skin Protection: Handle with chemical-impermeable gloves that have been inspected prior to use.[3] Wear a lab coat or chemical-resistant clothing.[2][3]
- Respiratory Protection: Use only in a well-ventilated area or a fume hood.[1] If exposure limits are exceeded or irritation is experienced, a full-face respirator may be necessary.[3]

Q3: What are the proper storage conditions for **2-(Benzyloxy)-3-methylbenzonitrile**?

A3: Store the compound in a cool, well-ventilated area in its original, tightly closed container.[1] Some sources suggest it may be air-sensitive and should be stored under an inert atmosphere like Argon.[1]

Q4: What should I do in case of accidental contact with the substance?

A4: Immediate action is crucial:

- Skin Contact: Remove all contaminated clothing and footwear immediately. Wash the affected area with plenty of soap and water.[1]
- Eye Contact: Immediately flush the eye with running water for at least 15 minutes. Seek medical attention.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration, but avoid mouth-to-mouth resuscitation if the substance was ingested or inhaled. Seek immediate medical attention.[3]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[1][4]

Q5: How should I handle a spill of 2-(Benzyloxy)-3-methylbenzonitrile?

A5: For small spills, laboratory personnel with appropriate training and PPE can manage the cleanup. For large spills (e.g., more than 500 ml), evacuate the area and contact your institution's emergency response team.[5]

Isolate the Area: Notify others in the vicinity and prevent access to the spill area.



- Ensure Ventilation & Control Ignition Sources: Work in a well-ventilated area and remove any potential sources of ignition.[5]
- Contain the Spill: Use an absorbent material to create a dike around a liquid spill to prevent it from spreading.[5][7]
- Absorb and Neutralize: For liquid spills, cover with a chemical spill powder or absorbent pads.[8] For solid spills, carefully sweep the material.[5]
- Collect Waste: Use spark-proof tools to collect the absorbed material and place it in a labeled, sealable container for hazardous waste disposal.[5][8]
- Decontaminate: Clean the spill area with soap and water, and dispose of all contaminated materials as hazardous waste.[6]

Data Presentation

Physical and Chemical Properties of Benzonitrile Derivatives

Property	2-(Benzyloxy)-3- methylbenzonitrile	2- Methylbenzonitrile	2-Methoxy-3- nitrobenzonitrile
Molecular Formula	C15H13NO	C8H7N	C8H6N2O3
Molecular Weight	Data Not Available	117.15 g/mol [9]	178.14 g/mol [10]
CAS Number	Data Not Available	529-19-1[9]	121001-06-7[10]
Boiling Point	Data Not Available	Data Not Available	Data Not Available
Melting Point	Data Not Available	Data Not Available	Data Not Available
Density	Data Not Available	Data Not Available	Data Not Available
Toxicity Data (e.g., LD50)	Data Not Available	Data Not Available	Data Not Available
Occupational Exposure Limits	Data Not Available	Data Not Available	Data Not Available



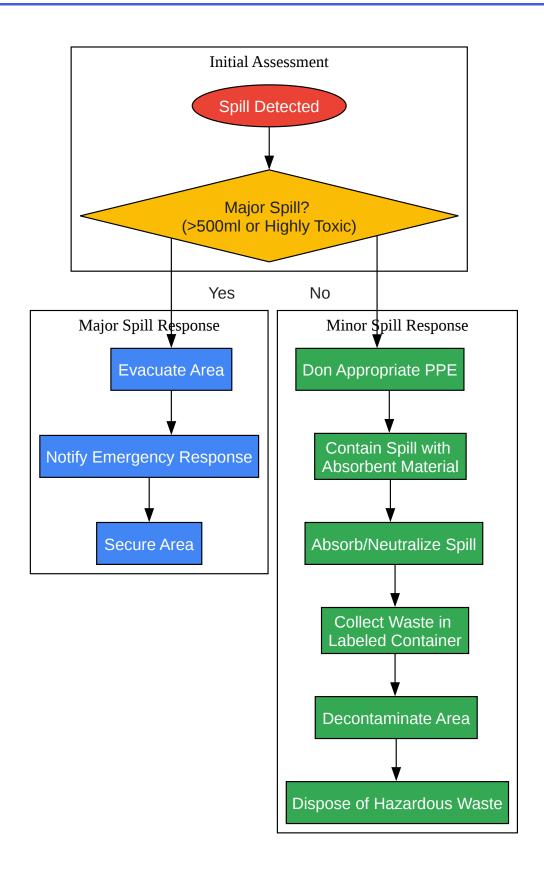
Note: Specific quantitative data for **2-(Benzyloxy)-3-methylbenzonitrile** was not available in the search results. The information for related compounds is provided for context.

Experimental Protocols & Workflows

Workflow for Handling a Chemical Spill

The following diagram outlines the general procedure for responding to a chemical spill in a laboratory setting.





Click to download full resolution via product page

Caption: Workflow for responding to a chemical spill.



Troubleshooting & Optimization

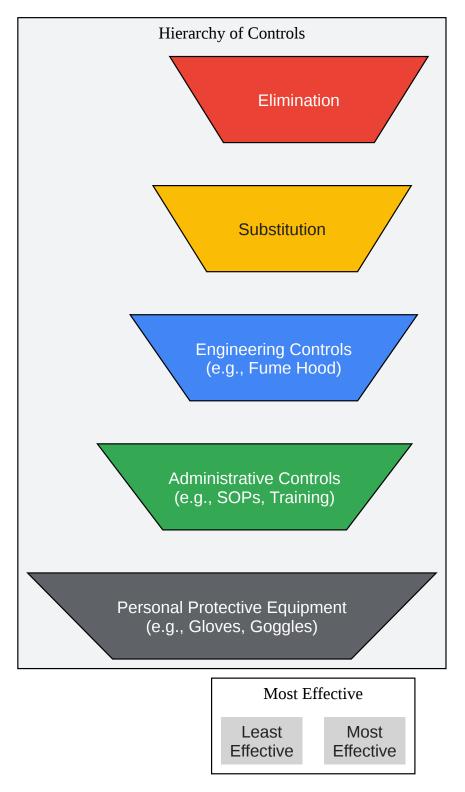
Check Availability & Pricing

Hierarchy of Safety Controls

This diagram illustrates the hierarchy of controls for mitigating risks when working with hazardous chemicals, from most to least effective.



Most Effective



Click to download full resolution via product page

Caption: Hierarchy of controls for chemical safety.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. unavera.de [unavera.de]
- 2. Personal Protective Equipment (PPE) CHEMM [chemm.hhs.gov]
- 3. echemi.com [echemi.com]
- 4. Benzonitrile, 2-fluoro-3-methoxy- (9CI) Safety Data Sheet [chemicalbook.com]
- 5. ccny.cuny.edu [ccny.cuny.edu]
- 6. sunyopt.edu [sunyopt.edu]
- 7. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 8. ehs.utk.edu [ehs.utk.edu]
- 9. 2-Methylbenzonitrile | C8H7N | CID 10721 PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 2-Methoxy-3-nitrobenzonitrile | C8H6N2O3 | CID 14358310 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["handling and safety precautions for 2-(Benzyloxy)-3-methylbenzonitrile"]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1448584#handling-and-safety-precautions-for-2-benzyloxy-3-methylbenzonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com